Structural Elucidation and Solid-State Characterization of 2-Methyl-5-phenylphenol

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Compound of Interest

Compound Name:	*2-Methyl-5-phenylphenol*
CAS No.:	*105902-32-7*
Cat. No.:	*B177450*

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Executive Summary

The structural analysis of **2-Methyl-5-phenylphenol** ($C_{13}H_{12}O$), a meta-substituted biphenyl derivative, presents unique challenges in solid-state chemistry due to the competitive steric demands of the methyl group and the torsional flexibility of the phenyl ring. This guide outlines a definitive protocol for the single-crystal growth, X-ray diffraction (SC-XRD) analysis, and structural refinement of this compound.

Unlike rigid aromatics, the 5-phenyl-o-cresol scaffold often exhibits polymorphism driven by the rotation of the phenyl ring (torsion angle

) and the intermolecular hydrogen bonding capacity of the phenolic hydroxyl group. This whitepaper provides the roadmap to resolve these features, moving from crude synthesis to publishable CIF (Crystallographic Information File) data.

Chemical Context & Molecular Architecture[1][2][3][4]

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Before initiating diffraction experiments, one must understand the expected molecular geometry to validate the solved structure.

Structural Expectations

- Core Scaffold: A phenol ring substituted at the ortho position by a methyl group and the meta position by a phenyl ring.
- Torsional Freedom: The bond connecting C5 (phenol) and C1' (phenyl) allows rotation. In the solid state, this angle is rarely

  (planar) due to steric repulsion between the ortho-hydrogens of the two rings. Expect a twist angle between

  and

  .
- Hydrogen Bonding: The sterically hindered OH group (due to the adjacent methyl) will likely favor forming polymeric chains (

  motifs) or centrosymmetric dimers (

  motifs) rather than complex 3D networks.

Property	Value / Expectation
Formula	$C_{13}H_{12}O$
Mol.[1][2][3][4][5][6][7] Weight	184.24 g/mol
H-Bond Donor	1 (Phenolic OH)
H-Bond Acceptor	1 (Phenolic O)
Predicted Space Group	or (Centrosymmetric preference)

Phase I: Crystal Growth Protocol

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Phenols with flexible substituents often form "oils" or amorphous glasses. The following solvent screening workflow is designed to induce nucleation of high-quality single crystals.

Solvent Screening Matrix

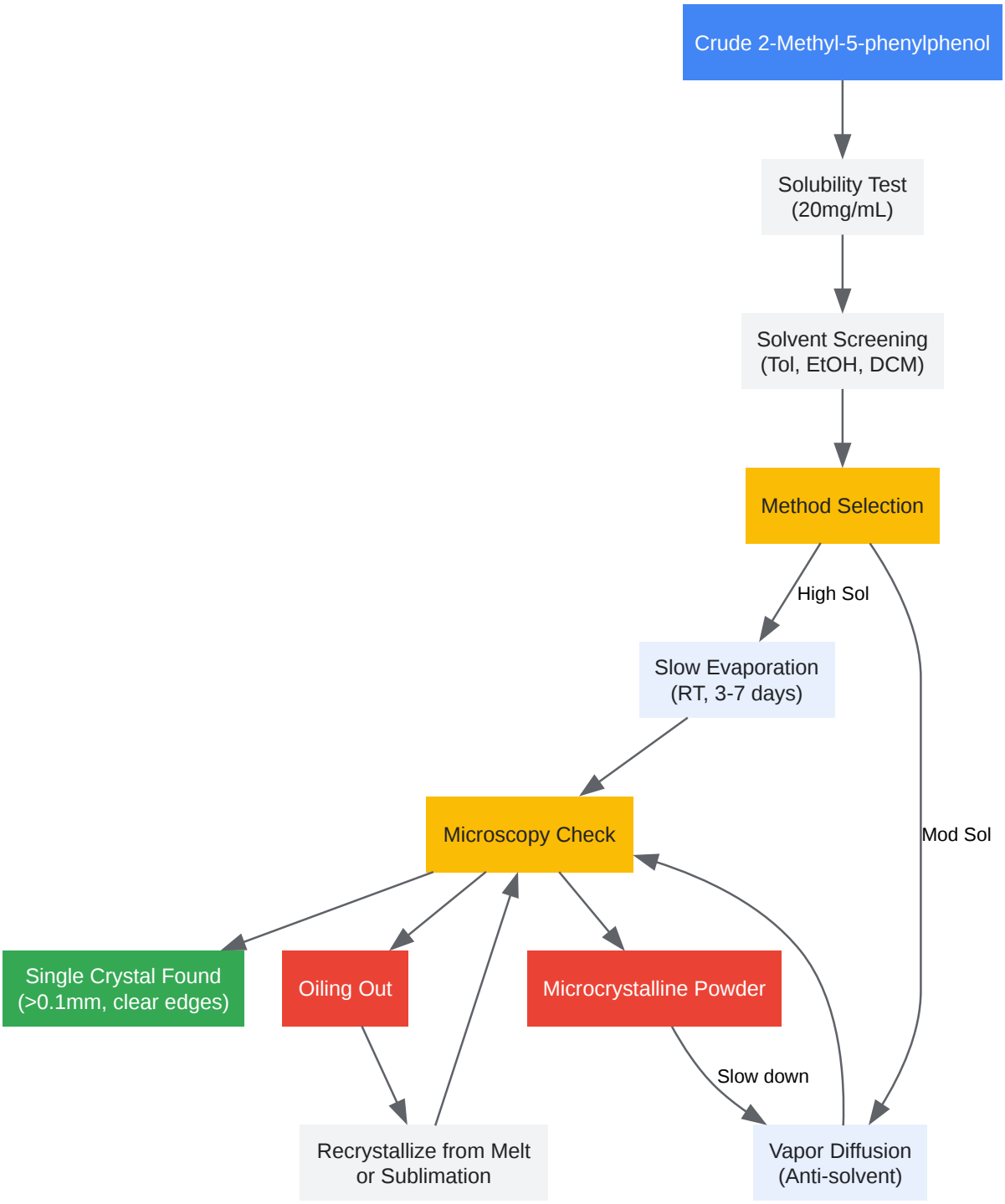
Standard Protocol: Dissolve 20 mg of compound in 2 mL of solvent. Filter into a clean vial. Cap loosely to allow slow evaporation.

Solvent System	Polarity Index	Crystallization Mechanism	Risk Factor
Toluene (Pure)	Low	- Stacking promotion	Solvate formation
Ethanol/Water (80:20)	High	Hydrophobic effect	Oil formation
Dichloromethane/Hexane	Medium	Vapor Diffusion	Rapid precipitation
Acetone	High	Evaporation	High solubility (yield loss)

Workflow Visualization

The following decision tree illustrates the optimization process for obtaining diffraction-quality crystals.

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Figure 1: Iterative crystallization workflow for substituted phenols. "Oiling out" is the primary failure mode to mitigate.

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Phase II: X-Ray Diffraction (SC-XRD) Experiment

Once a suitable crystal (approx.

mm) is isolated, follow this data collection strategy.

Instrumental Setup

- Radiation Source: Mo-K

  (

  Å) is preferred over Cu-K

  to minimize absorption, though Cu is acceptable for this purely organic molecule.

- Temperature:100 K (Cryostream).
  - Rationale: The methyl group at C2 and the phenyl ring at C5 will exhibit significant thermal motion at room temperature. Cooling to 100 K is mandatory to reduce thermal ellipsoids and resolve the hydrogen positions on the methyl group.

Data Collection Strategy

- Unit Cell Determination: Collect 3 runs of 12 frames each. Index the reflections.
  - Validation: If the unit cell volume

    $Å^3$ (for Z=4), suspect a solvate or a larger assembly.

- Sphere Collection: Collect a full sphere of data (completeness > 99%) to resolution

  Å.

- Redundancy: Aim for multiplicity > 4 to ensure accurate intensity statistics (

).

Phase III: Structure Solution & Refinement

This phase converts the raw diffraction spots into a molecular model.

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The Refinement Loop

Use standard packages (SHELXT for solution, SHELXL for refinement).

- Space Group Assignment: Likely

  (Monoclinic). Check systematic absences (

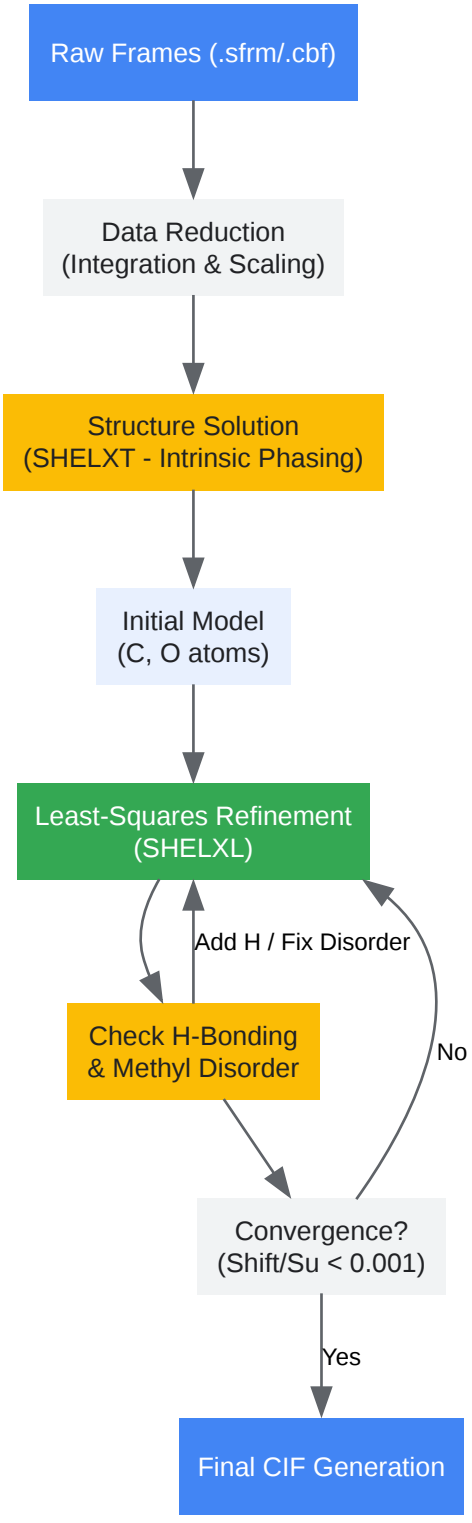
  and

).

- Phasing: Use Direct Methods or Intrinsic Phasing. The molecule is small; heavy atom methods are unnecessary.
- Model Building: Locate the 14 non-hydrogen atoms (13 C, 1 O).
- Hydrogen Treatment:
  - Aromatic H: Constrain using riding models (AFIX 43).
  - Methyl H: Locate from difference Fourier map if possible; otherwise use AFIX 137 (allowing rotation) to find the best fit for electron density.
  - Hydroxyl H:Critical Step. Locate in the difference map. Refine with a distance restraint (DFIX 0.82) if unstable. This H-atom defines the hydrogen bonding network.

Logic Diagram: Structure Solution

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Figure 2: The iterative refinement cycle. Special attention must be paid to the "Check H-Bonding" step for phenols.

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Phase IV: Supramolecular Analysis

A solved structure is just coordinates. The scientific value lies in the analysis of intermolecular interactions.

Hydrogen Bond Analysis

The 2-methyl group provides steric bulk that may prevent the formation of tight dimers.

- Metric to Measure: Calculate the

  distance. Typical strong phenol H-bonds are

  Å.
- Graph Set Analysis: Identify if the structure forms chains (

) or rings (

). For sterically hindered phenols, helical chains along the screw axis (

) are common.

Pi-Stacking Interactions

Check the distance between the centroid of the phenyl ring (Ring B) and the centroid of the phenol ring (Ring A) of a neighboring molecule.

- Centroid-Centroid Distance:

  Å indicates significant

  interaction.
- Offset: Parallel displaced stacking is expected to minimize repulsion.

Hirshfeld Surface Analysis

To validate the structure for publication, generate Hirshfeld surfaces (using CrystalExplorer).

- Look for: Red spots on the

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surface corresponding to the O-H...O interactions.

- Fingerprint Plot: Should show distinct spikes for H...O interactions and a diffuse region for H...H contacts.

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